

# Essential Safety and Disposal Guidance for Ceritinib (ND-378/LDK378)

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## Compound of Interest

Compound Name: ND-378

Cat. No.: B609509

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This document provides critical safety, handling, and disposal information for Ceritinib, an antineoplastic agent. The designation "**ND-378**" is likely an internal or mistaken reference to the investigational new drug code LDK378, which is the compound now known as Ceritinib.<sup>[1][2][3][4][5]</sup> This guide is intended to be a primary resource for laboratory safety and chemical management, fostering a culture of safety and responsibility in research and development environments.

## Chemical and Physical Properties

A summary of the key quantitative data for Ceritinib is presented in the table below for easy reference and comparison.

Property	Value
Chemical Name	5-chloro-N2-(2-isopropoxy-5-methyl-4-(piperidin-4-yl)phenyl)-N4-(2-(isopropylsulfonyl)phenyl)pyrimidine-2,4-diamine[1][2][4]
Molecular Formula	C28H36ClN5O3S[1][3][4]
Molecular Weight	558.14 g/mol [1][4]
CAS Number	1032900-25-6[1][3][4]
Appearance	Off-white solid powder[2]
Solubility	Soluble in DMSO; Insoluble in water[2][5]
Storage Temperature	-20°C[2]

## Hazard Identification and Safety Precautions

Ceritinib is a potent pharmaceutical compound and must be handled with appropriate caution. The primary hazards are outlined below.

### Hazard Statements:

- H360: May damage fertility or the unborn child.[6]
- H302: Harmful if swallowed.[7]
- H410: Very toxic to aquatic life with long lasting effects.[7]

### Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles.[6]
- Skin Protection: Wear protective gloves and a lab coat.[6]
- Respiratory Protection: Use a full-face respirator if exposure limits are exceeded or if irritation is experienced.[6]

## Proper Disposal Procedures

The proper disposal of Ceritinib and its contaminated waste is crucial to prevent environmental contamination and ensure safety. The following step-by-step procedures should be strictly followed.

### Step 1: Segregation of Waste

- Segregate all Ceritinib waste from non-hazardous laboratory trash. This includes unused or expired compounds, contaminated lab supplies (e.g., pipette tips, gloves, vials), and any spill cleanup materials.

### Step 2: Waste Containment

- Place all solid Ceritinib waste into a clearly labeled, sealed, and leak-proof container. The label should include the chemical name ("Ceritinib"), the appropriate hazard symbols, and the words "Hazardous Waste."
- For liquid waste containing Ceritinib (e.g., solutions in DMSO), use a dedicated, sealed, and properly labeled waste container. Do not mix with other solvent waste streams unless permitted by your institution's hazardous waste management plan.

### Step 3: Inactivation (if applicable and feasible)

- For trace amounts of Ceritinib on lab surfaces or equipment, decontamination procedures may be necessary. Consult your institution's safety officer for approved methods. Forced degradation studies have shown that Ceritinib degrades under acidic, basic, oxidative, thermal, and photolytic conditions.<sup>[8]</sup> However, chemical inactivation should only be performed by trained personnel following a validated and approved protocol.

### Step 4: Final Disposal

- Dispose of the contained hazardous waste through your institution's designated hazardous waste management program. This typically involves collection by a licensed hazardous waste disposal company.

- Do not dispose of Ceritinib down the drain or in the regular trash.[9] Due to its high toxicity to aquatic life, it is imperative to prevent its release into the environment.[7]

General Guidance for Pharmaceutical Waste Disposal:

- If a formal take-back program is available, that is the preferred method of disposal.[10]
- In the absence of a take-back program, and for disposal of small quantities from end-users (a scenario less common in a research setting but important to note), the FDA recommends mixing the medication with an unpalatable substance like dirt, cat litter, or used coffee grounds, placing it in a sealed container, and then disposing of it in the household trash.[9] However, for a laboratory setting, the institutional hazardous waste protocol is mandatory.

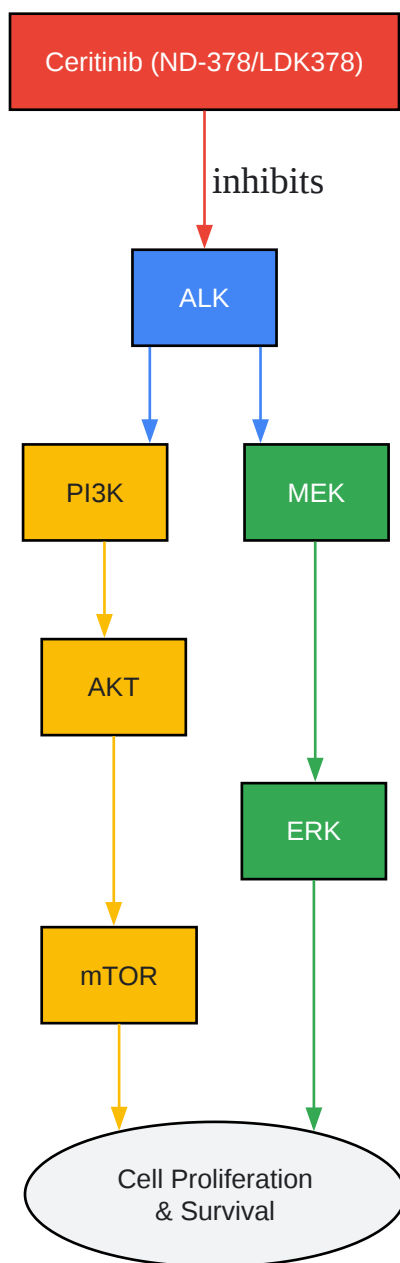
## Experimental Protocols

In Vitro Kinase Assay: The inhibitory activity of Ceritinib can be measured using a LabChip mobility-shift assay. The general steps are as follows:

- Express ALK as a tagged fusion protein (e.g., Histidine or GST-tagged) using a baculovirus expression system.
- Perform the kinase assay at 30°C for 60 minutes in the presence and absence of varying concentrations of Ceritinib.
- Determine the effect of the compound on the enzymatic activity by analyzing the linear progress curves.

## Signaling Pathway

Ceritinib is a potent and selective inhibitor of Anaplastic Lymphoma Kinase (ALK).[1][2] The inhibition of ALK disrupts downstream signaling pathways that are critical for cell proliferation and survival.[11]



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Caption: Ceritinib inhibits ALK, blocking downstream signaling pathways.

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